

L-Iditol Solubility: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Iditol*

Cat. No.: *B1674375*

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This technical guide provides an in-depth overview of the solubility characteristics of **L-Iditol** in various common laboratory solvents. This document is intended for researchers, scientists, and professionals in the field of drug development and biochemical research who utilize **L-Iditol** in their work. The guide summarizes available quantitative solubility data, details experimental protocols for solubility determination, and provides a visualization of a key metabolic pathway involving **L-Iditol**.

Quantitative Solubility of L-Iditol

The solubility of **L-Iditol**, a sugar alcohol, is a critical parameter for its use in various experimental and developmental applications. A summary of its known solubility in several key laboratory solvents is presented below. It is important to note that comprehensive quantitative data for **L-Iditol** solubility in all common organic solvents is not readily available in published literature. The data presented here is compiled from available safety data sheets and chemical supplier information.

Solvent	Solubility	Temperature (°C)	Observations
Water	50 mg/mL[1]	Not Specified	Clear, colorless solution.[1] Another source indicates "Slightly, Sonicated". [2][3][4]
Dimethyl Sulfoxide (DMSO)	Soluble[5]	Not Specified	Another source indicates "Slightly, Sonicated". [2][3][4]
Methanol	Slightly, Sonicated[2][3][4]	Not Specified	
Ethanol	Data Not Available	-	
Acetone	Data Not Available	-	

Note: The qualitative descriptors "Soluble" and "Slightly" indicate that while **L-Iditol** does dissolve in these solvents, precise quantitative measurements under various conditions (e.g., temperature) are not consistently reported. Sonication may be required to facilitate dissolution in some cases.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

For researchers wishing to determine the solubility of **L-Iditol** in specific solvents or under particular conditions, the shake-flask method is a widely accepted and reliable technique. This protocol outlines the general steps for determining the equilibrium solubility of a solid compound in a solvent.

Objective: To determine the saturation solubility of **L-Iditol** in a given solvent at a specific temperature.

Materials:

- **L-Iditol** (solid)

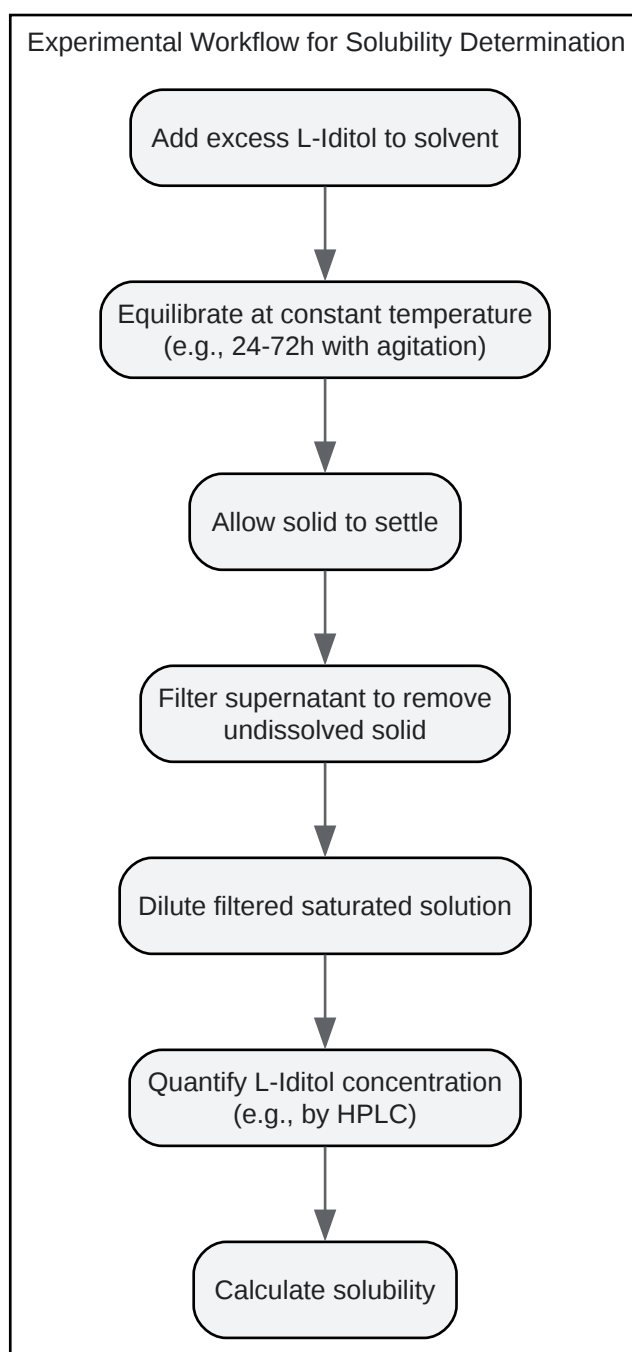
- Solvent of interest (e.g., ethanol, acetone)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Volumetric flasks and pipettes
- High-performance liquid chromatography (HPLC) or other suitable analytical instrument for quantification

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **L-Iditol** to a known volume of the solvent in a sealed container (e.g., a glass vial or flask). The presence of undissolved solid is essential to ensure that the solution reaches saturation.
 - Place the sealed container in a thermostatically controlled shaker set to the desired temperature.
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required may vary depending on the solvent and temperature.
- Sample Collection and Preparation:
 - Once equilibrium is established, allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Immediately filter the sample using a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Quantification:

- Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method, such as HPLC, to determine the concentration of **L-Iditol**.
- Prepare a calibration curve using standard solutions of **L-Iditol** of known concentrations to accurately quantify the concentration in the sample.
- Data Analysis:
 - Calculate the concentration of **L-Iditol** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

The following diagram illustrates the general workflow for this experimental protocol.



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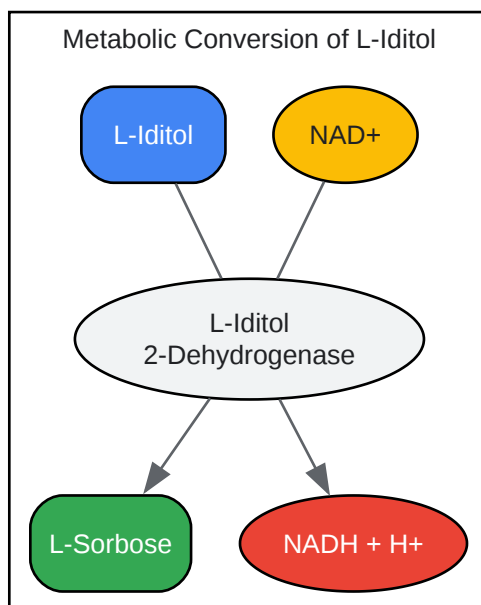
Experimental Workflow for Solubility Determination

Metabolic Pathway of L-Iditol

L-Iditol plays a role in carbohydrate metabolism, specifically within the polyol pathway. A key enzymatic reaction in this pathway is the oxidation of **L-Iditol** to L-sorbose, catalyzed by the

enzyme **L-Iditol** 2-dehydrogenase (also known as sorbitol dehydrogenase). This reaction is NAD⁺-dependent.

The following diagram illustrates this metabolic conversion:



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*Metabolic Conversion of **L-Iditol** to L-Sorbose*

This enzymatic step is significant in fructose and mannose metabolism.[6][7][8][9] The enzyme **L-Iditol** 2-dehydrogenase is widely distributed in nature, found in organisms ranging from bacteria to mammals.[7][9]

This technical guide provides a foundational understanding of the solubility and metabolic relevance of **L-Iditol**. For specific applications, it is recommended that researchers experimentally determine the solubility in their solvent systems of interest.

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- To cite this document: BenchChem. [L-Iditol Solubility: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674375#l-iditol-solubility-in-different-laboratory-solvents]

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